

3-Pentyl acetate CAS number 620-11-1

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Compound of Interest

Compound Name: **3-Pentyl acetate**

Cat. No.: **B1618307**

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An In-depth Technical Guide to **3-Pentyl Acetate** (CAS 620-11-1)

Abstract

This technical guide provides a comprehensive overview of **3-pentyl acetate** (CAS: 620-11-1), an organic compound of interest to researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, spectroscopic data, synthesis methodologies, and analytical protocols. Applications, particularly within the pharmaceutical and chemical industries, are discussed, alongside essential safety and toxicological information. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams to ensure clarity and ease of use for the technical audience.

Chemical and Physical Properties

3-Pentyl acetate, also known as pentan-3-yl acetate or 1-ethylpropyl acetate, is an organic ester with a characteristic fruity odor.^{[1][2]} It is a colorless to yellow, watery liquid.^[1] As an isomer of amyl acetate, it is highly flammable.^{[1][3]} Its properties make it a versatile solvent and intermediate in various chemical processes.

Table 1: Physicochemical Properties of **3-Pentyl Acetate**

Property	Value	Source
CAS Number	620-11-1	[1] [2] [4]
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [2] [4]
Molecular Weight	130.18 g/mol	[1] [4]
IUPAC Name	pentan-3-yl acetate	[4]
Synonyms	3-amyl acetate, Acetic acid 1-ethylpropyl ester, Diethylcarbinol acetate	[1] [2]
Appearance	Colorless to yellow, watery liquid	[1] [3]
Melting Point	-74.65°C (estimate)	[1] [5]
Boiling Point	133.85°C	[1]
Flash Point	33.4°C	[1] [2] [4]
Density	0.8712 g/cm ³	[1]
Vapor Pressure	7.85 mmHg at 25°C	[1] [2] [4]
Refractive Index	1.3960	[1] [5]
XLogP3	2.2	[4] [5]

| Water Solubility | 10 g/L (20 °C) (for n-pentyl acetate) |[\[6\]](#) |

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-pentyl acetate**. Key spectral information from various databases is summarized below.

Table 2: Spectroscopic Data for **3-Pentyl Acetate**

Technique	Data Highlights	Source
¹³ C NMR	Instrument: Varian CFT-20	[4]
GC-MS	NIST Number: 417537; Top m/z peaks: 43, 101, 70	[4]
IR Spectra	Vapor Phase IR spectra available	[4]

| Kovats Retention Index | Standard non-polar: 835; Standard polar: 1077 |[\[4\]](#) |

Synthesis of 3-Pentyl Acetate

3-Pentyl acetate is typically synthesized via the esterification of 3-pentanol with acetic acid. Both chemical and enzymatic methods can be employed.

Chemical Synthesis: Fisher Esterification

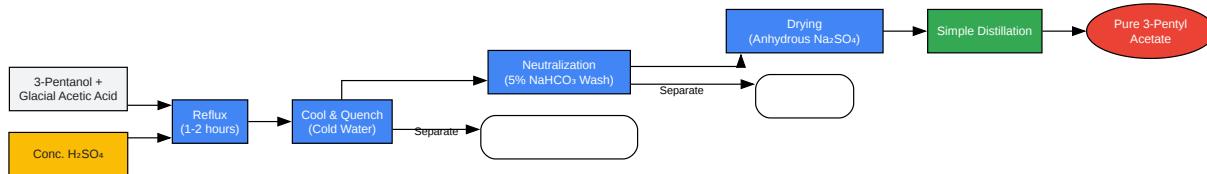
The Fisher esterification is a classic method for producing esters by refluxing a carboxylic acid and an alcohol in the presence of a strong acid catalyst.[\[7\]](#)

This protocol is adapted from the synthesis of isopentyl acetate and is directly applicable by substituting the alcohol.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Reaction Setup:** In a 100 mL round-bottom flask, combine 3-pentanol (1 mole equivalent) and an excess of glacial acetic acid (e.g., 2.5 mole equivalents).[\[9\]](#) Swirl the flask to ensure thorough mixing.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.2 mole equivalents) to the mixture while swirling.[\[7\]](#)[\[9\]](#) Note that this process is exothermic.
- **Reflux:** Add several boiling chips to the flask, attach a reflux condenser, and heat the mixture to a gentle boil using a heating mantle.[\[7\]](#)[\[8\]](#) Reflux the mixture for 1-2 hours to allow the reaction to approach equilibrium.[\[7\]](#)[\[9\]](#)
- **Cooling and Quenching:** After the reflux period, allow the mixture to cool to room temperature.[\[7\]](#)[\[9\]](#) Transfer the solution to a separatory funnel and add an equal volume of

cold water to quench the reaction.[9]

- Aqueous Wash: Separate and discard the lower aqueous layer.[8]
- Neutralization: Wash the organic layer with a 5% aqueous sodium bicarbonate solution to neutralize the excess acetic acid and the sulfuric acid catalyst.[7][8] Perform this wash repeatedly until the aqueous layer is basic, as confirmed by pH paper.[7] Caution: Carbon dioxide gas is evolved during this step; vent the separatory funnel frequently.[8][9]
- Brine Wash: Wash the organic layer with a saturated sodium chloride (brine) solution to remove residual water and water-soluble impurities.[8][9]
- Drying: Transfer the crude ester to an Erlenmeyer flask and dry it over anhydrous sodium sulfate or magnesium sulfate until the liquid is clear.[7][8]
- Purification: Decant the dried ester into a distillation flask. Purify the **3-pentyl acetate** via simple distillation, collecting the fraction that distills near its boiling point (134-135°C).[1][7]



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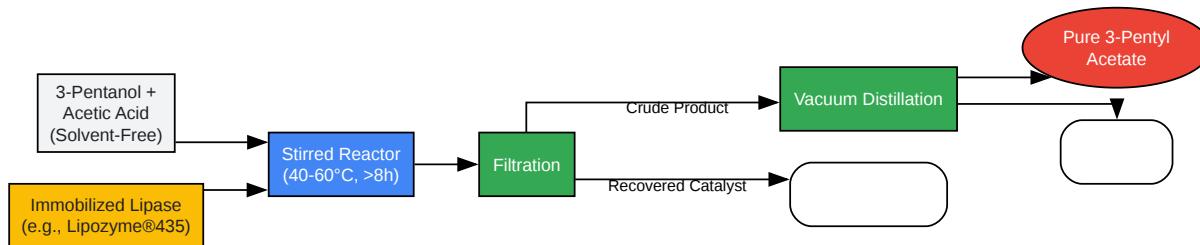
*Fisher Esterification Workflow for **3-Pentyl Acetate** Synthesis.*

Enzymatic Synthesis

Enzymatic synthesis offers a greener alternative to acid-catalyzed methods, operating under milder conditions. Lipases, such as Lipozyme®435, are effective catalysts for this esterification. [10]

This protocol is based on the enzymatic synthesis of pentyl acetate and can be adapted for the 3-pentyl isomer.[10]

- Reaction Setup: The reaction is carried out in a 50 mL double-walled glass reactor with temperature control and magnetic stirring.[10]
- Reagents: Add 3-pentanol and acetic acid to the reactor. An excess of the alcohol (e.g., an alcohol/acid molar ratio of 2:1) is often used to improve conversion rates and prevent enzyme inhibition by the acid.[10] The reaction can be performed solvent-free.
- Catalyst: Add the immobilized lipase catalyst (e.g., Lipozyme®435) to the reagent mixture.
- Reaction Conditions: Maintain the reaction temperature at a constant, optimized value (e.g., 40-60°C) using a circulating water bath.[10] Stir the mixture at a constant rate.
- Monitoring: Monitor the reaction progress by taking samples at regular intervals and analyzing the concentration of acetic acid via titration or another suitable analytical method. [10]
- Termination and Product Isolation: Once the desired conversion is reached (typically after several hours), stop the reaction. The immobilized enzyme can be recovered by simple filtration for reuse.[10] The product can be purified from the remaining reactants by distillation under reduced pressure to avoid high temperatures that could degrade the product.



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*Enzymatic Synthesis Workflow for **3-Pentyl Acetate**.*

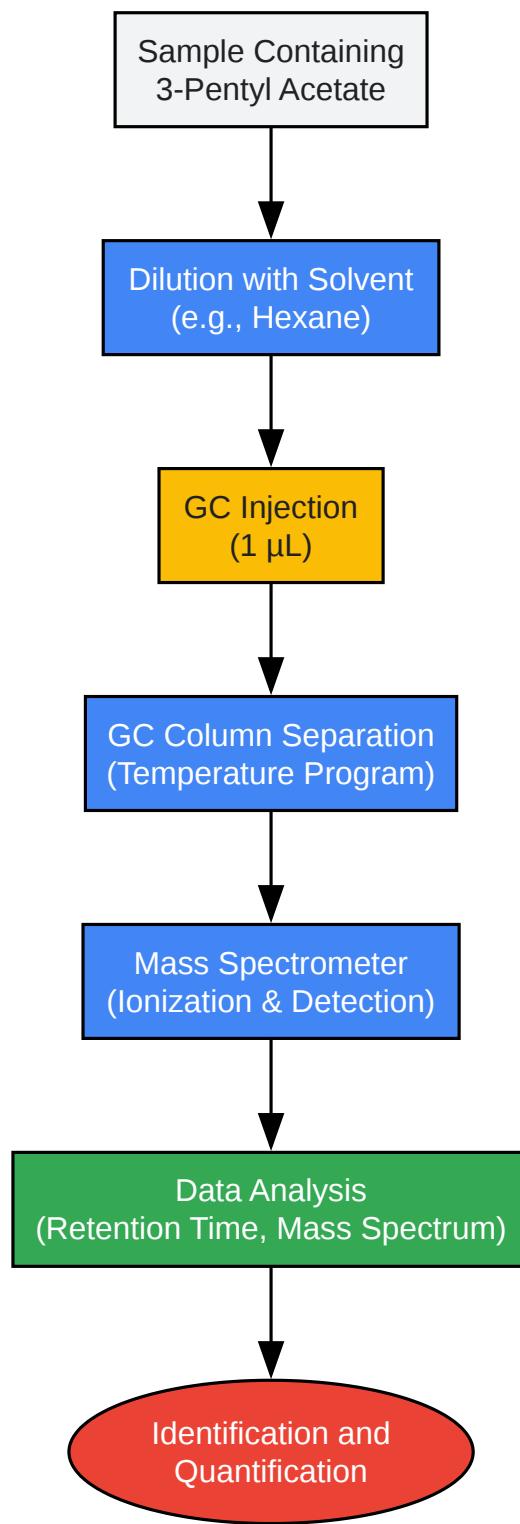
Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for the identification and quantification of volatile compounds like **3-pentyl acetate**.[11]

Experimental Protocol: GC-MS Analysis

This is a general protocol for analyzing volatile acetate esters.[\[11\]](#)[\[12\]](#)

- **Sample Preparation:** If the sample is a liquid mixture, dilute it with a suitable solvent (e.g., dichloromethane or hexane) to a concentration appropriate for GC-MS analysis (typically in the ppm range). If an internal standard is required for quantification, it should be added at this stage.
- **Headspace Analysis (Optional):** For solid or complex liquid matrices, Headspace Solid-Phase Microextraction (HS-SPME) can be used.[\[11\]](#)[\[12\]](#)
 - Place a known amount of the sample in a sealed GC vial.[\[11\]](#)
 - Heat the vial to allow volatile compounds to partition into the headspace.[\[11\]](#)
 - Expose an SPME fiber to the headspace for a defined period to adsorb the analytes.[\[11\]](#)
 - Retract the fiber and introduce it into the GC injector.
- **GC-MS Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample or the SPME fiber into the GC inlet, which is heated to ensure rapid volatilization.
- **Chromatographic Separation:** The volatile compounds are separated on a capillary column (e.g., a non-polar HP-5MS column).[\[12\]](#) A temperature program is used to elute the compounds based on their boiling points and interactions with the column's stationary phase.
- **Mass Spectrometry Detection:** As compounds elute from the GC column, they enter the mass spectrometer, where they are ionized (typically by electron ionization). The resulting fragments are separated by their mass-to-charge ratio, generating a mass spectrum for each compound.
- **Data Analysis:** Identify **3-pentyl acetate** by comparing its retention time and mass spectrum to that of a known standard or a library database (e.g., NIST).[\[4\]](#) Quantification can be performed by integrating the peak area and comparing it to a calibration curve.



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*General Workflow for GC-MS Analysis of **3-Pentyl Acetate**.*

Applications

3-Pentyl acetate and its isomers have applications across several industries due to their solvent properties and characteristic aroma.

- Industrial Solvent: Amyl acetates are widely used as industrial solvents in the manufacturing of lacquers, cements, and coated papers.[3]
- Flavor and Fragrance: It is used as a flavoring agent in foods and as a fragrance component in personal care products and perfumes, often imparting a fruity or banana-like scent.[1][13][14]
- Cleaning Products: Its solvent properties make it an effective ingredient in degreasers and spot removers.[1]
- Pharmaceutical Applications: While direct roles in drug development are not extensively documented, pentyl acetate is used in the pharmaceutical sector as an entrainer in the production of penicillin.[10] Its low toxicity and solvent properties suggest potential for use in pharmaceutical formulations and as a laboratory reagent.[13]

Safety and Toxicology

Handling **3-pentyl acetate** requires adherence to standard laboratory safety procedures due to its flammability and potential for irritation.

Table 3: Safety and Hazard Information

Parameter	Information	Source
Hazard Class	3.2 (Flammable Liquid)	[1]
UN Number	1104 (for Amyl acetates)	[1]
General Hazards	Highly flammable liquid and vapor. [15] [16] Vapors may form an explosive mixture with air. [3]	
Health Hazards	May cause respiratory irritation. [15] Causes serious eye irritation. [15] Repeated exposure may cause skin dryness or cracking. [15] [17]	
Incompatibilities	Strong oxidizers (chlorates, nitrates, peroxides), strong bases, strong acids. [3]	
Handling	Keep away from heat, sparks, and open flames. [15] [17] Use in a well-ventilated area. [15] Ground and bond containers during transfer to prevent static discharge. [17]	
Personal Protective Equipment (PPE)	Wear protective gloves, eye protection, and flame-retardant clothing. [16] [17]	

| Toxicity | All isomers of pentyl acetate show low acute toxicity.[\[18\]](#) Irritation of mucous membranes is the primary response to vapor exposure.[\[18\]](#) ||

Conclusion

3-Pentyl acetate (CAS 620-11-1) is a valuable chemical with well-defined physical and spectroscopic properties. Standard organic chemistry techniques, such as Fisher esterification, and greener enzymatic methods can be employed for its synthesis. Its primary applications lie

in its use as a solvent and a flavor/fragrance agent, with specific roles in the pharmaceutical industry such as in antibiotic production. Proper safety precautions are necessary when handling this compound due to its flammability. This guide provides the foundational technical information required by researchers and professionals for the effective use and study of **3-pentyl acetate**.

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